using (2-methoxy-6-methylphenyl)methanamine in peptide coupling

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Compound of Interest	
Compound Name:	*(2-methoxy-6-methylphenyl)methanamine*
CAS No.:	*927959-76-0*
Cat. No.:	*B6284880*

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Application Note: High-Efficiency Peptide Coupling of **(2-methoxy-6-methylphenyl)methanamine**

Executive Summary

This guide details the optimized protocols for coupling **(2-methoxy-6-methylphenyl)methanamine** (referred to herein as MMPM) to carboxylic acids and peptide fragments. MMPM represents a class of "sterically shielded" nucleophiles. The 2,6-disubstitution pattern (methoxy and methyl) creates a "steric gate" that significantly retards nucleophilic attack on standard activated esters, leading to incomplete conversion, extensive racemization of the activated amino acid, or formation of

-acylurea byproducts.

This note moves beyond standard EDC/NHS chemistry, recommending In-situ Acid Fluoride Activation (TFFH) and High-Activity Uronium (HATU/COMU) protocols utilizing non-nucleophilic bases to ensure >98% conversion.

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Strategic Analysis: The Steric Wall

The primary challenge with MMPM is not electronic, but steric.

- Electronic: The p-methoxy group increases electron density, theoretically making the amine more nucleophilic.
- Steric (Dominant): The ortho-methyl and ortho-methoxy groups create a physical blockade. Standard active esters (OBt/OAt) are bulky; the transition state required for the amine to attack the carbonyl carbon is energetically unfavorable due to clashing van der Waals radii.

The Solution: Use the smallest possible leaving group.

- Standard Active Esters (OBt): Too bulky. Slow reaction.
- Acid Fluorides (via TFFH): Small leaving group (

). High reactivity, low steric demand.

Decision Matrix: Selecting the Right Chemistry

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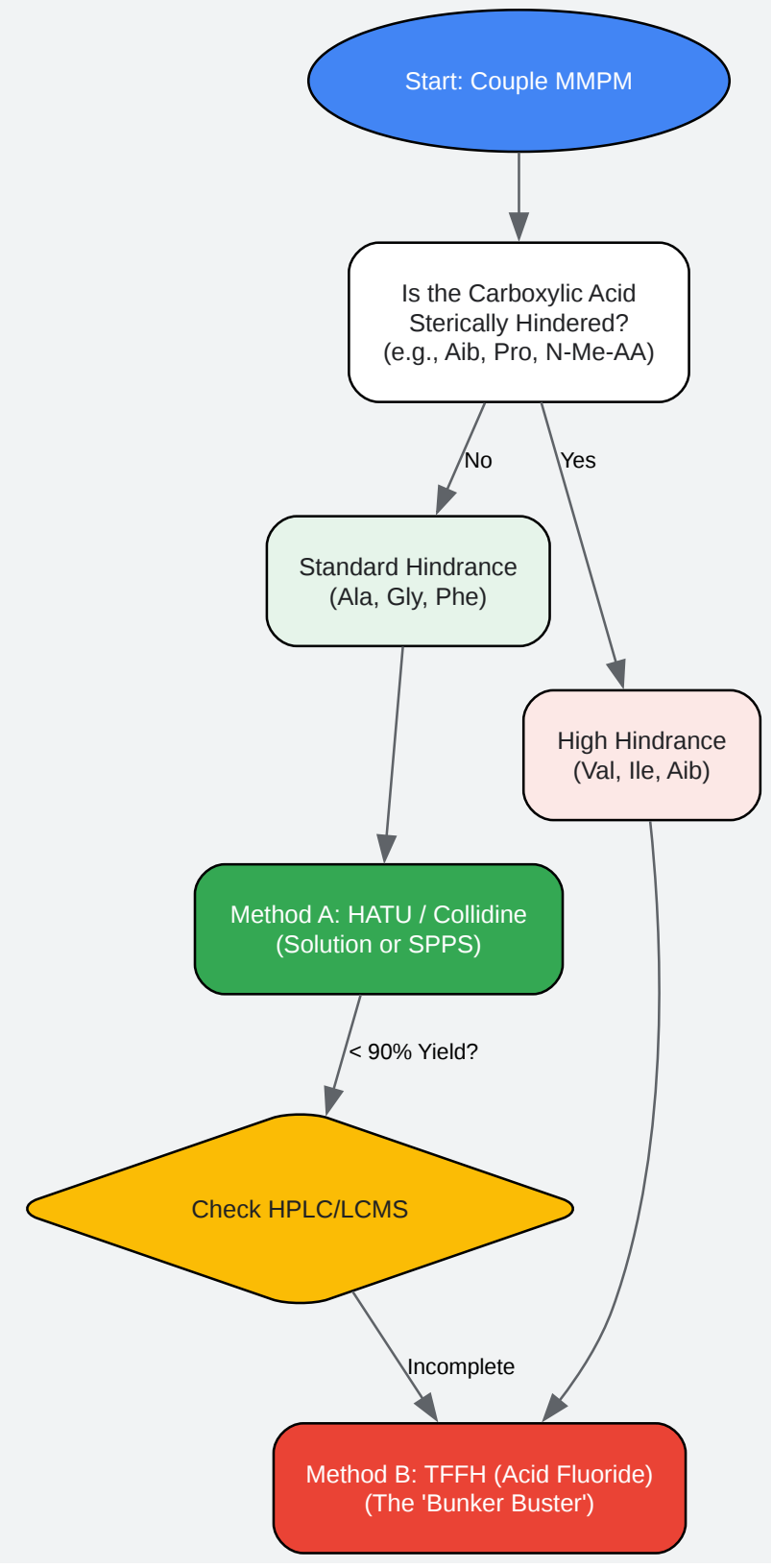

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Figure 1: Strategic decision tree for selecting coupling reagents based on steric demand.

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Experimental Protocols

Protocol A: High-Performance Uronium Activation (HATU/COMU)

Recommended for: Standard amino acids coupled to MMPM in solution phase.

Rationale: HATU generates the OAt-active ester, which benefits from the "neighboring group effect" of the pyridine nitrogen, accelerating the reaction rate significantly over HBTU/EDC. We use 2,4,6-Collidine instead of DIPEA to minimize base-catalyzed racemization during the extended reaction times required for MMPM.

Reagents:

- Carboxylic Acid (1.0 equiv)
- MMPM (1.1 equiv)
- HATU (1.1 equiv) (Or COMU for safety/solubility)
- 2,4,6-Collidine (2.5 - 3.0 equiv)
- Solvent: DMF (Anhydrous)

Step-by-Step:

- Activation: Dissolve the Carboxylic Acid (0.1 mmol) and HATU (38 mg, 0.1 mmol) in DMF (1 mL).
- Base Addition: Add Collidine (33 µL, 0.25 mmol). Stir for 1–2 minutes only. Note: Extended pre-activation can lead to guanidinylation of the amine later.
- Coupling: Add MMPM (1.1 equiv) dissolved in minimal DMF.
- Reaction: Stir at Room Temperature (RT) for 3–16 hours.
    - Optimization: If conversion is <50% at 4 hours, heat to 40°C.

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- Workup: Dilute with EtOAc, wash with 5%

  (removes Collidine), sat.

  , and Brine. Dry over

  .

Protocol B: The "Nuclear Option" – In Situ Acid Fluoride (TFFH)

Recommended for: Coupling bulky amino acids (Val, Ile, Pro) to MMPM, or when Method A fails.

Rationale: TFFH (Tetramethylfluoroformamidinium hexafluorophosphate) converts the carboxylic acid into an Acid Fluoride in situ.[1] The fluoride atom is small, allowing the MMPM amine to approach the carbonyl carbon despite the 2,6-methyl/methoxy blockade. This method is superior to acid chlorides because acid fluorides are more stable to hydrolysis yet highly reactive toward amines.

Reagents:

- Carboxylic Acid (1.0 equiv)
- MMPM (1.2 equiv)
- TFFH (1.1 equiv)
- DIPEA (3.0 equiv) (Collidine is less effective for fluoride generation)
- Solvent: DCM or DMF (DCM is preferred for TFFH if solubility permits)

Step-by-Step:

- Dissolution: Dissolve Carboxylic Acid (1.0 equiv) and TFFH (1.1 equiv) in anhydrous DCM (concentration ~0.2 M).
- Fluoride Formation: Add DIPEA (3.0 equiv) under Nitrogen. Stir for 15–30 minutes at RT.

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- Checkpoint: The acid fluoride forms rapidly.[1]

- Coupling: Add MMPM (1.2 equiv).
- Reaction: Stir at RT for 2–6 hours.
- Monitoring: Monitor by TLC or LCMS. The acid fluoride intermediate is often visible on LCMS as the methyl ester (if methanol is used in the mobile phase) or hydrolyzed acid.
- Workup: Standard aqueous workup (Acid/Base washes).

Comparative Data & Performance

The following table summarizes expected performance based on steric hindrance profiles.

Coupling Partner (Acid)	Reagent	Base	Time	Predicted Yield	Risk Factor
Fmoc-Gly-OH	HATU	Collidine	2 h	>95%	Low
Fmoc-Phe-OH	HATU	Collidine	4 h	85-95%	Moderate Racemization
Fmoc-Val-OH	HATU	DIPEA	12 h	<60%	High Racemization, Slow
Fmoc-Val-OH	TFFH	DIPEA	3 h	>90%	Optimal
Fmoc-Aib-OH	TFFH	DIPEA	4 h	>85%	Very High Sterics

Mechanistic Visualization

The diagram below illustrates why TFFH succeeds where HATU struggles: the "Steric Gate" effect.

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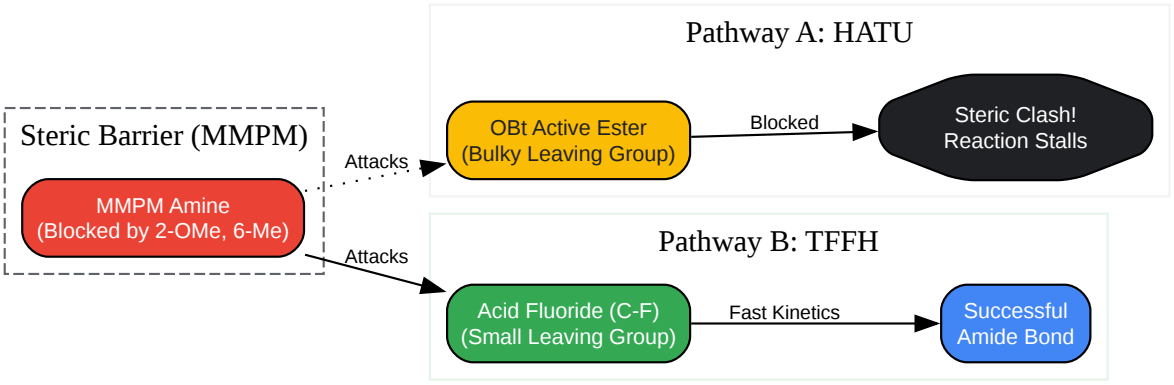

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Figure 2: Mechanistic comparison showing how the small atomic radius of Fluoride evades the steric hindrance of the MMPM molecule.

Troubleshooting & Optimization

- Issue: Racemization of the Amino Acid.
  - Cause: Slow coupling allows the base to abstract the

    -proton of the activated ester.
  - Fix: Switch from DIPEA to 2,4,6-Collidine (weaker base). Lower temperature to 0°C for the activation step.[2] Use Oxyma Pure as an additive if using DIC/COMU.[3]
- Issue: Low Conversion.
  - Cause: Steric bulk is too high.
  - Fix: Switch to Protocol B (TFFH). Alternatively, use Microwave Irradiation (50°C, 20W, 10 min) with HATU, but be vigilant about racemization.
- Issue: Demethylation.

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- Note: The 2-methoxy group is generally stable to TFA (used in SPPS cleavage). However, avoid strong Lewis acids like

  or high temperatures in strong mineral acids, which could cleave the methyl ether.

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